

# An In-depth Technical Guide to the Synthesis of Ethyl Phthalyl Ethyl Glycolate

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## Compound of Interest

Compound Name: *Ethyl phthalyl ethyl glycolate*

Cat. No.: *B167182*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis of **ethyl phthalyl ethyl glycolate**, a compound of interest in various chemical and pharmaceutical applications. This document outlines the primary synthesis pathways, detailed experimental protocols, and relevant chemical data to support research and development activities.

## Chemical Overview

**Ethyl phthalyl ethyl glycolate** (CAS No. 84-72-0) is a diester with the molecular formula  $C_{14}H_{16}O_6$  and a molecular weight of 280.27 g/mol .<sup>[1]</sup> It is also known by several synonyms, including ethoxycarbonylmethyl ethyl phthalate and phthalic acid ethoxycarbonylmethyl ethyl ester.<sup>[2]</sup> This compound is a colorless to almost colorless clear liquid.<sup>[2]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **ethyl phthalyl ethyl glycolate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>16</sub> O <sub>6</sub>	[2]
Molecular Weight	280.27 g/mol	[1]
CAS Number	84-72-0	[1][2]
Appearance	Colorless to almost colorless clear liquid	[2]
Purity (typical)	>95.0% (GC)	
IUPAC Name	2-O-(2-ethoxy-2-oxoethyl) 1-O-ethyl benzene-1,2-dicarboxylate	[1]

Spectroscopic data is crucial for the identification and characterization of the synthesized product.

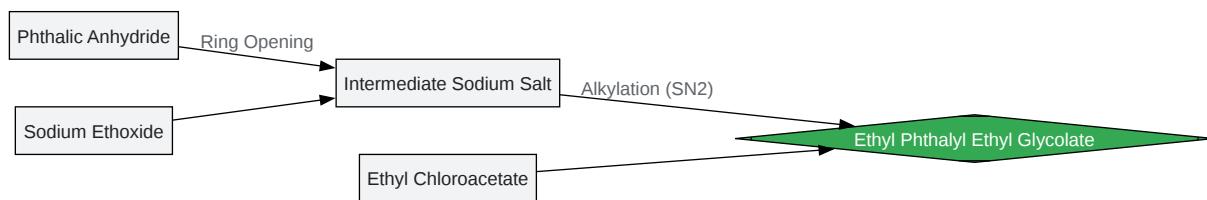
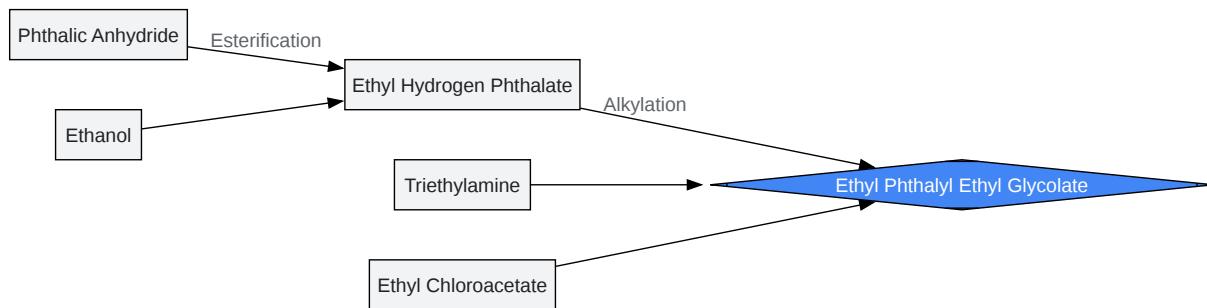
Spectrum Type	Key Features
<sup>13</sup> C NMR	Data available in chemical databases.
<sup>1</sup> H NMR	Data available in chemical databases.
IR	Data available in chemical databases.
Mass Spectrometry	Data available in chemical databases.

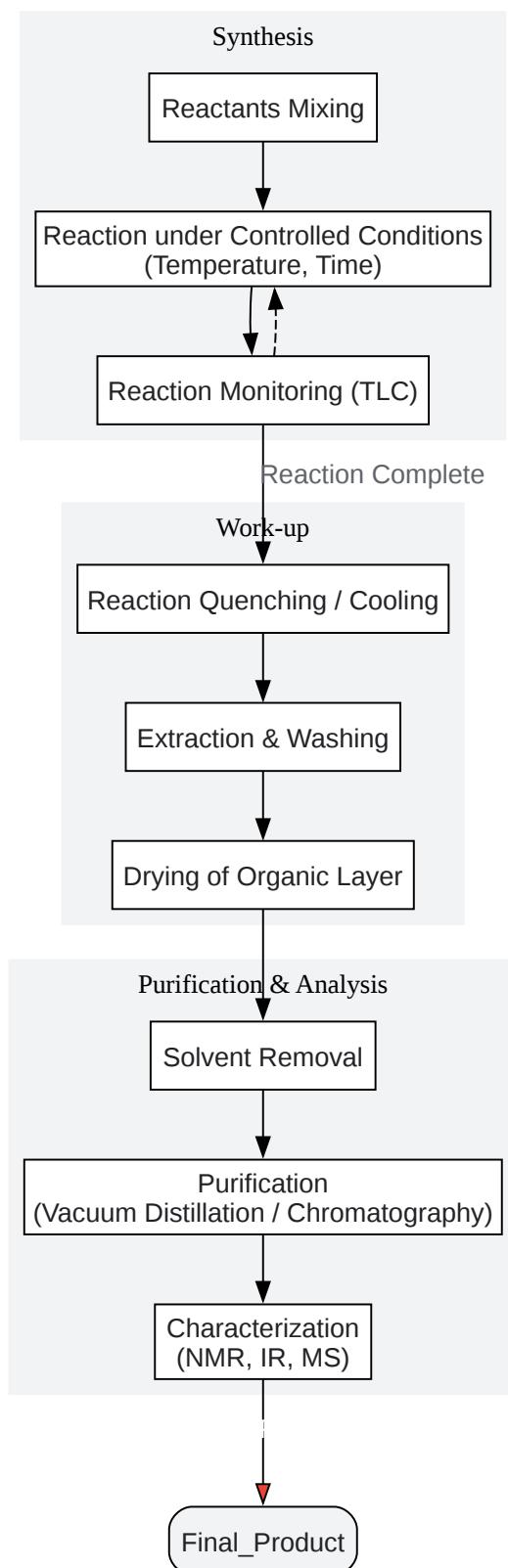
## Synthesis Pathways

The synthesis of **ethyl phthalyl ethyl glycolate** can be achieved through two primary pathways, analogous to the established "Monsanto" and "Incon" processes utilized for the synthesis of the closely related **methyl phthalyl ethyl glycolate**. Both methods involve a two-step process commencing with phthalic anhydride.

### Pathway 1: Modified Monsanto Process

This pathway involves the initial formation of ethyl hydrogen phthalate (ethyl mono-phthalate) from phthalic anhydride and ethanol, followed by an alkylation reaction with ethyl chloroacetate.



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## References

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